

Standard Operating Procedure: Proper Disposal of Pigment Red 264

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Compound of Interest

Compound Name: *Pigment Red 264*

CAS No.: *88949-33-1*

Cat. No.: *B1384101*

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This document provides comprehensive guidance on the safe handling and proper disposal of **Pigment Red 264** (C.I. No: 561300), ensuring the safety of laboratory personnel and compliance with environmental regulations. Adherence to these procedures is critical for minimizing risks and preventing environmental contamination.

Immediate Safety and Handling Precautions

Before handling **Pigment Red 264**, it is essential to be familiar with its properties and the necessary safety measures. The pigment is a stable solid under normal conditions but can pose a risk of dust explosion.^[1] It is crucial to avoid contact with skin, eyes, and clothing, and to prevent inhalation of dust.^[1]^[2]

Personal Protective Equipment (PPE) and Handling Summary:

Protective Equipment	Specification	Handling Procedure
Respiratory Protection	Wear a suitable respiratory protective equipment or a filtering mask (P-type).[1][3]	Use only in a well-ventilated area or under a fume hood to avoid dust formation.[2][4]
Hand Protection	Wear suitable impervious gloves, such as Nitrile rubber.[1][3]	Wash hands thoroughly with soap and water after handling.[1][2]
Eye Protection	Wear safety goggles, safety glasses with side shields, or a face shield.[1][3]	In case of eye contact, flush with plenty of flowing water for at least 15 minutes and consult a physician.[1][2]
Skin and Body Protection	Wear suitable, impervious clothing, such as overalls or a lab coat, to protect the whole body.[1][3]	Promptly remove any soiled clothing.[5]

Step-by-Step Disposal Protocol

Disposal of **Pigment Red 264** must be managed through your institution's hazardous waste program.[6] Never dispose of this chemical down the drain or in regular trash.[4][6]

Step 1: Waste Identification and Classification

- Treat all unused, expired, or contaminated **Pigment Red 264** solid powder and related materials (e.g., contaminated wipes, PPE) as hazardous chemical waste.[6][7]
- Due to its properties, this waste is not classified as acutely toxic, but must be handled in accordance with federal, state, and local regulations.[1][8]

Step 2: Waste Collection and Segregation

- Solid Waste: Collect dry **Pigment Red 264** waste, including contaminated spill cleanup materials, mechanically (e.g., by sweeping or vacuuming with appropriate filters).[1] Avoid generating dust during collection.[9]

- Incompatible Materials: Store **Pigment Red 264** waste separately from strong acids, bases, and oxidizing agents to prevent discoloration or reaction.[\[1\]](#)[\[10\]](#)

Step 3: Container Selection and Labeling

- Container: Use a chemically compatible, non-reactive container with a secure, screw-top cap.[\[10\]](#)[\[11\]](#) The container must be in good condition, free from cracks or deterioration.[\[10\]](#) Do not overfill the container; leave at least one inch of headroom to allow for expansion.[\[10\]](#)
- Labeling: Clearly label the waste container as "Hazardous Waste." The label must include:
 - The full chemical name: "**Pigment Red 264**"
 - The date when waste was first added to the container.
 - An accurate description of the contents.
 - The appropriate hazard warnings (e.g., "Solid," "Handle with Care").

Step 4: Waste Storage in a Satellite Accumulation Area (SAA)

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.[\[7\]](#)[\[12\]](#)
- The SAA must be inspected weekly for any signs of leakage.[\[10\]](#)
- Follow institutional limits for the maximum amount of waste stored (e.g., typically up to 55 gallons).[\[7\]](#)[\[12\]](#)

Step 5: Arranging for Final Disposal

- Once the waste container is full or has been in storage for the maximum allowed time (often up to one year for partially filled containers), contact your institution's Environmental Health & Safety (EH&S or OCRS) department to arrange for a hazardous waste pickup.[\[10\]](#)[\[12\]](#)
- The final disposal method will likely be conducted by a licensed chemical destruction facility, potentially through controlled incineration with flue gas scrubbing.[\[4\]](#)

Step 6: Spill and Emergency Procedures

- Small Spills:
 - Ensure proper PPE is worn.
 - Moisten the spilled powder with water to prevent dust from becoming airborne.[9]
 - Carefully collect the material using an absorbent, inert material like sand, earth, or vermiculite.[5][9]
 - Place the collected material into a designated hazardous waste container for disposal.[1]
 - Clean the spill area carefully with warm water and a cleaning agent.[1]
- Large Spills: Evacuate the area and contact your institution's emergency response team or EH&S office immediately.
- Fire: Use water mist, extinguishing powder, or CO₂.^[1] Firefighters should wear self-contained breathing apparatus and full protective suits, as combustion may produce toxic fumes like oxides of carbon and nitrogen.^[1]

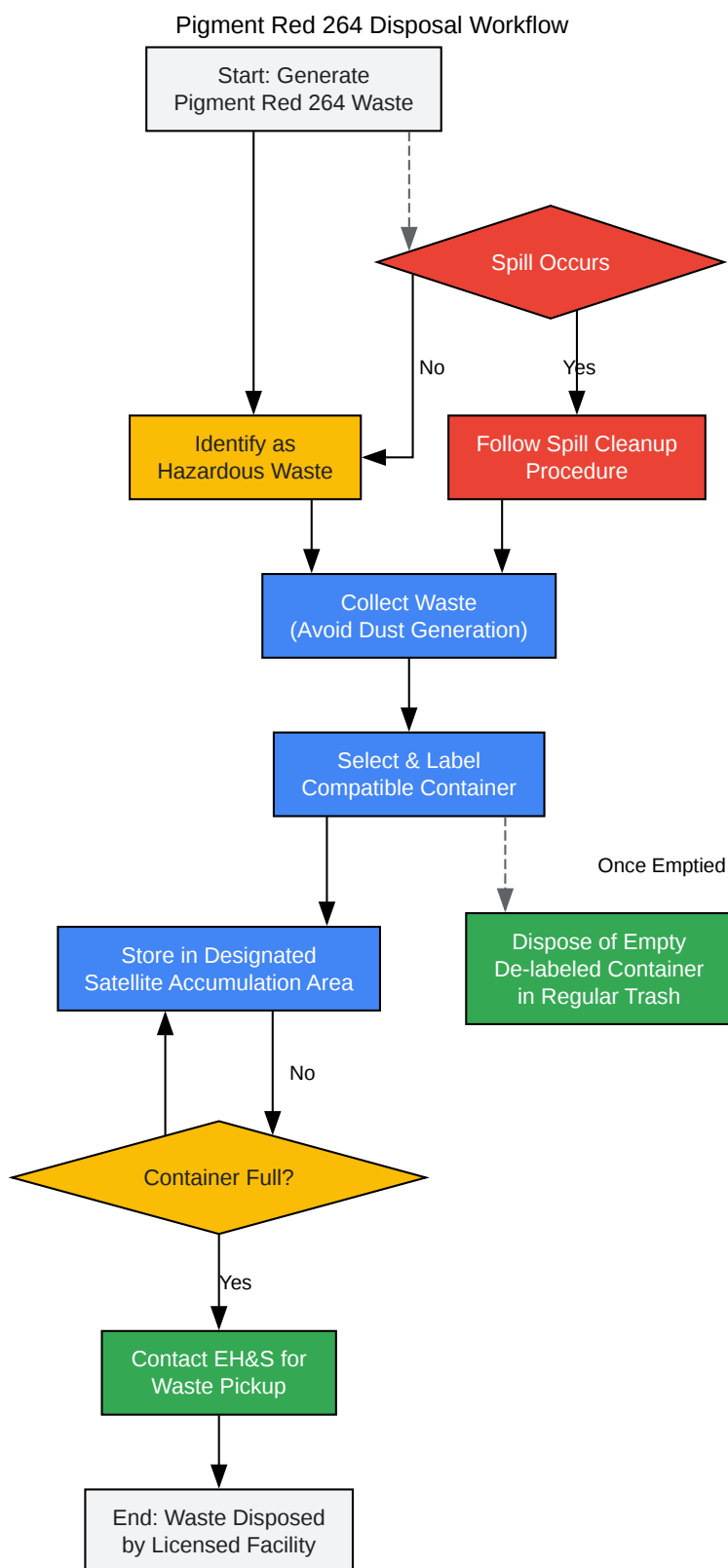
Step 7: Empty Container Disposal

- A container that has held **Pigment Red 264** can be disposed of as regular trash only after all waste has been removed, leaving as little residue as possible.^[6]
- Before disposal, deface or remove all chemical and hazardous waste labels from the empty container.^[6]
- The cap should be removed before placing the container in the regular trash.^[6]

Quantitative Data Summary

Parameter	Value	Reference
CAS Number	88949-33-1	[1]
Acute Oral Toxicity (LD50, rat)	≥ 2000 mg/kg	[1]
Water Solubility	Generally insoluble	[1][13]
Stability	Stable under normal storage conditions	[1]

Pigment Red 264 Disposal Workflow



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Caption: Decision workflow for the safe disposal of **Pigment Red 264** waste.

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- To cite this document: BenchChem. [Standard Operating Procedure: Proper Disposal of Pigment Red 264]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1384101/docs#standard-operating-procedure-proper-disposal-of-pigment-red-264\]](https://www.benchchem.com/product/b1384101/docs#standard-operating-procedure-proper-disposal-of-pigment-red-264)

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